Standard Operating Procedure: Handling and Application of 4-Morpholinobutanoic Acid Hydrochloride

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Compound of Interest

Compound Name:	*4-Morpholinobutanoic acid hydrochloride*
CAS No.:	*39493-84-0*
Cat. No.:	*B1610657*

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H

NO

[1] · HCl Molecular Weight: 209.67 g/mol (HCl salt)

Core Directive & Scope

This Standard Operating Procedure (SOP) defines the technical protocols for the receipt, storage, quality control, and synthetic application of **4-Morpholinobutanoic acid hydrochloride**.

This compound is a critical solubility-enhancing linker used in medicinal chemistry.[2] It consists of a morpholine ring (providing polarity and solubilizing properties) attached to a butyric acid linker. It is frequently employed to attach hydrophilic "tails" to hydrophobic drug scaffolds via amide coupling, improving the pharmacokinetic profile of lead compounds.

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Critical Technical Note: As a hydrochloride salt, this reagent is hygroscopic and acidic. Failure to neutralize the HCl moiety during amide coupling will result in reaction failure. This guide addresses these specific handling nuances.

Health, Safety, and Environment (HSE) Protocol

Hazard Identification (GHS Classification)

- Signal Word: WARNING
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.
- Acidity: Aqueous solutions will be acidic (pH ~2-3) due to the HCl counterion.

Personal Protective Equipment (PPE)

- Respiratory: N95 mask or fume hood operation is mandatory to prevent inhalation of fine dust.
- Ocular: Chemical splash goggles.
- Dermal: Nitrile gloves (0.11 mm minimum thickness).

Storage & Stability

- Temperature: Store at Room Temperature (20-25°C). Refrigeration is generally not required unless specified by the Certificate of Analysis (CoA).
- Humidity Control (CRITICAL): The HCl salt is hygroscopic.[4]
  - Requirement: Store in a tightly sealed container within a desiccator.
  - Indicator: Clumping or "wet" appearance indicates moisture absorption, which alters the effective molecular weight and stoichiometry.

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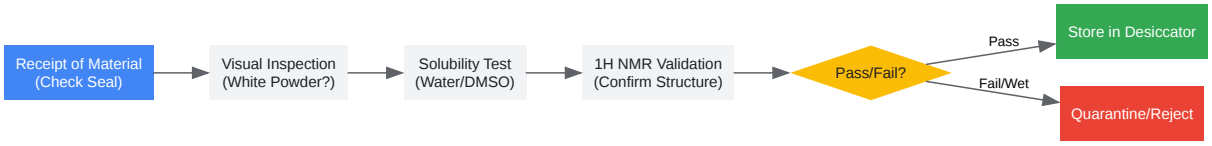
Physicochemical Characterization (Incoming QC)

Before using this reagent in critical synthesis, verify its identity and state. The HCl salt can absorb significant water weight, leading to stoichiometric errors in synthesis.

Data Summary Table

Property	Specification	Method/Notes
Appearance	White to off-white crystalline powder	Visual inspection. Yellowing indicates oxidation.
Solubility	Soluble in Water, DMSO, Methanol	Insoluble in non-polar solvents (Hexane, Et2O).
Melting Point	181-183 °C	Sharp melting point indicates high purity.
1H NMR	Consistent with structure	Run in D O or DMSO-d .
Hygroscopicity	Moderate to High	Weigh quickly; do not leave open to air.

QC Workflow Diagram (Graphviz)



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Figure 1: Incoming Quality Control Workflow. Ensure material is dry before confirming "Pass".

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Application Protocol: Amide Coupling (The "HCl Trap")

Context: The most common failure mode when using 4-Morpholinobutanoic acid HCl in amide coupling is neglecting the HCl counterion. Standard coupling reagents (EDC, HATU, T3P) require the carboxylic acid to be deprotonated (carboxylate) or the amine to be free. The HCl associated with the morpholine ring can suppress the pH, protonating the reactive amine partner or interfering with the activation agent.

Reagents Required

- Substrate: Target Amine (R-NH

).
- Linker: 4-Morpholinobutanoic acid HCl (1.2 - 1.5 equivalents).
- Coupling Agent: HATU (1.2 equivalents) or EDC/HOBt.
- Base: DIPEA (Diisopropylethylamine) or TEA (Triethylamine). (CRITICAL: 3.0 - 4.0 equivalents).
- Solvent: DMF or DCM (Anhydrous).

Step-by-Step Methodology

- Stoichiometric Calculation:
  - Calculate mmol of your amine substrate.
  - Weigh 1.2 eq of 4-Morpholinobutanoic acid HCl.
  - Correction: If the salt is old/clumped, assume 5-10% water weight or dry under high vacuum for 4 hours before weighing.
- Dissolution & Neutralization (The "In-Situ Free Base"):

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- In a reaction vial, dissolve the 4-Morpholinobutanoic acid HCl in the solvent (DMF is preferred for solubility).
- Add DIPEA (Base): You must add at least 1.0 equivalent just to neutralize the HCl on the morpholine.
- Add an additional 2.0-3.0 equivalents of DIPEA to drive the coupling reaction.
- Observation: The solution may warm slightly upon base addition (neutralization exotherm). Ensure full dissolution.

- Activation:
  - Add the coupling agent (e.g., HATU) to the mixture.
  - Stir for 5-10 minutes to allow the active ester (O-At) to form.
- Coupling:
  - Add the Target Amine (R-NH

).
  - Stir at Room Temperature for 2-16 hours.
  - Monitoring: Monitor via LCMS. Look for the mass of Product + H

    .
- Work-up (Purification):
  - Extraction: Dilute with EtOAc. Wash with Sat. NaHCO

    (to remove unreacted acid) and Brine.
  - Note: Do not wash with strong acid (1M HCl) if your product contains the morpholine ring, as it will protonate the morpholine, making the product water-soluble, and you will lose it in the aqueous layer.

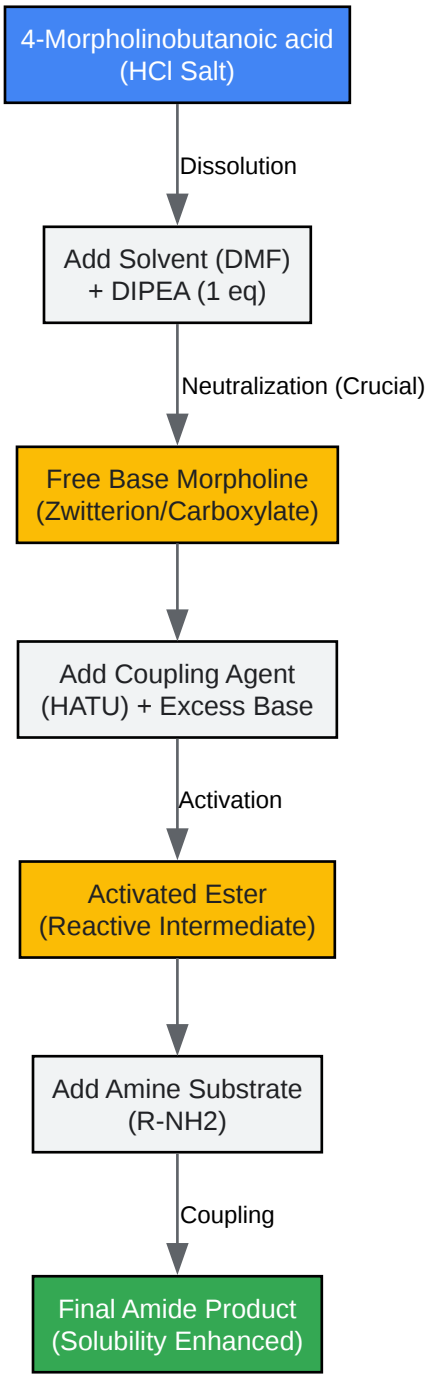
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- Drying: Dry organic layer over Na

  SO

  , filter, and concentrate.[5]

Reaction Logic Diagram (Graphviz)



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Figure 2: Reaction Logic. The neutralization step (Step 1) is the "Go/No-Go" point for the reaction.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete neutralization of HCl salt.	Increase DIPEA/TEA to 4.0 equivalents. The first equivalent is sacrificed to the HCl.
Starting Material Stuck	Coupling agent failure due to pH.	Check pH of reaction mixture. It must be basic (pH > 8) for HATU/EDC to work effectively.
Product lost in Workup	Product extracted into aqueous acid.	The morpholine group is basic. Do not wash organic layer with 1M HCl. Use pH 5-6 buffers or simple brine washes.
Material is "Sticky"	Hygroscopic water absorption.	Dry material in a vacuum desiccator over P O overnight before weighing.

Waste Disposal & Environmental Compliance

- Aqueous Waste: Solutions containing this compound should be treated as basic organic aqueous waste.
- Solid Waste: Expired or contaminated solid must be disposed of via high-temperature incineration.
- Compliance: Consult local EHS regulations regarding nitrogen-containing organic salts.

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References

- Sigma-Aldrich.Safety Data Sheet: 4-(Morpholin-4-yl)butanoic acid hydrochloride. Accessed October 2023.
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